

A Technical Guide to the Historical Development of Chromium Fluoride Compounds

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Compound of Interest

Compound Name: Chromium(3+) trifluoride trihydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the historical development of chromium fluoride compounds, from their early discoveries to their synthesis and contemporary applications. This document provides a comprehensive overview of the key compounds, their properties, and the experimental methodologies for their preparation.

Historical Timeline and Key Discoveries

The journey of chromium fluoride compounds is intrinsically linked to the discovery of both chromium and fluorine. While chromium was identified in 1797 by Louis-Nicolas Vauquelin, the highly reactive nature of fluorine delayed its isolation until 1886 by Henri Moissan.^{[1][2]} Moissan's work on fluorine chemistry paved the way for the investigation of its compounds with various elements, including chromium.^{[3][4]}

- 1797: Louis-Nicolas Vauquelin discovers the element chromium.^[1]
- 1886: Henri Moissan isolates elemental fluorine, a critical step for the synthesis of metal fluorides.^[5]
- Early 20th Century: Initial studies on chromium oxides and chromous salts by Moissan laid the groundwork for later fluorine chemistry.^[3]

- 1952: Pure chromyl fluoride (CrO_2F_2) is first isolated and characterized by Alfred Engelbrecht and Aristid von Grosse, though its red vapor had been observed much earlier.[\[6\]](#)
- Mid-20th Century: Systematic studies lead to the synthesis and characterization of various chromium fluorides, including CrF_2 , CrF_3 , and CrF_5 .[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Late 20th and Early 21st Century: Research focus shifts towards the catalytic applications of chromium fluorides, particularly in fluorination reactions, and exploration of their potential in materials science and medicine.[\[10\]](#)[\[11\]](#)

Properties of Key Chromium Fluoride Compounds

The following tables summarize the key physical and chemical properties of the most well-characterized chromium fluoride compounds.

Table 1: Physical Properties of Chromium Fluoride Compounds

Compound	Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)	Density (g/cm ³)
Chromium(II) Fluoride	CrF_2	89.99	Blue-green iridescent solid [7]	894 [7]	> 1300 [7]	3.79 [7]
Chromium(III) Fluoride	CrF_3	108.99	Green crystalline solid [8]	1100 (sublimes) [8]	-	3.8 [8]
Chromium(V) Fluoride	CrF_5	147.99	Red solid [9]	30 [9]	117 [9]	-
Chromyl Fluoride	CrO_2F_2	121.99	Violet-red crystalline solid [6]	31.6 [6]	-	-

Table 2: Solubility and Reactivity of Chromium Fluoride Compounds

Compound	Solubility in Water	Solubility in Other Solvents	Reactivity
Chromium(II) Fluoride	Sparingly soluble[7]	Almost insoluble in alcohol; soluble in boiling HCl[7]	Oxidizes to chromium(III) oxide in air.[7]
Chromium(III) Fluoride	Anhydrous form is insoluble; hydrates are soluble.[8]	Insoluble in common solvents.[8]	Used as a catalyst in fluorination of chlorocarbons.[8]
Chromium(V) Fluoride	-	-	Volatile solid.[9]
Chromyl Fluoride	Reacts with water (hydrolyzes).[6]	-	Strong oxidizing agent; reacts with glass and quartz.[6]

Experimental Protocols for Synthesis

This section provides detailed methodologies for the synthesis of key chromium fluoride compounds.

Synthesis of Anhydrous Chromium(II) Fluoride (CrF₂)

This procedure is based on the reaction of anhydrous chromium(II) chloride with anhydrous hydrogen fluoride.[7]

Materials:

- Anhydrous chromium(II) chloride (CrCl₂)
- Anhydrous hydrogen fluoride (HF)
- High-temperature tube furnace
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- Place a sample of anhydrous chromium(II) chloride in a suitable reaction tube (e.g., nickel or platinum).
- Position the reaction tube within a tube furnace.
- Purge the system with an inert gas to remove air and moisture.
- Slowly introduce a stream of anhydrous hydrogen fluoride gas over the chromium(II) chloride.
- Gradually heat the furnace to a temperature of 100-200 °C to ensure the reaction goes to completion.^[7]
- Maintain the flow of hydrogen fluoride for a sufficient duration to convert all the chloride to fluoride.
- After the reaction is complete, cool the furnace to room temperature under a continued flow of inert gas to remove any excess HF.
- The resulting blue-green solid is anhydrous chromium(II) fluoride.

Synthesis of Anhydrous Chromium(III) Fluoride (CrF₃)

This protocol describes the synthesis of anhydrous chromium(III) fluoride from chromium(III) chloride and hydrogen fluoride.^[8]

Materials:

- Anhydrous chromium(III) chloride (CrCl₃)
- Anhydrous hydrogen fluoride (HF)
- Tube furnace
- Inert gas (e.g., Argon)

Procedure:

- Place the anhydrous chromium(III) chloride in a reaction tube resistant to HF (e.g., nickel or platinum).
- Place the tube in a furnace.
- Flush the system with a dry, inert gas.
- Introduce a flow of anhydrous hydrogen fluoride over the CrCl_3 .
- Heat the furnace to a temperature sufficient to drive the reaction, typically in the range of 300-500°C.
- Continue the reaction until the evolution of hydrogen chloride (HCl) gas ceases, indicating the completion of the reaction.
- Cool the system to room temperature under an inert atmosphere.
- The green crystalline solid product is anhydrous chromium(III) fluoride.

Synthesis of Chromyl Fluoride (CrO_2F_2)

This method is adapted from the work of Engelbrecht and von Grosse, involving the reaction of chromium trioxide with anhydrous hydrogen fluoride.^[6]

Materials:

- Chromium trioxide (CrO_3)
- Anhydrous hydrogen fluoride (aHF)
- Reaction vessel resistant to HF (e.g., a copper flask or a fluorinated ethylene propylene (FEP) tube)^{[6][12]}
- Low-temperature bath (e.g., dry ice/acetone, -78°C)

Procedure:

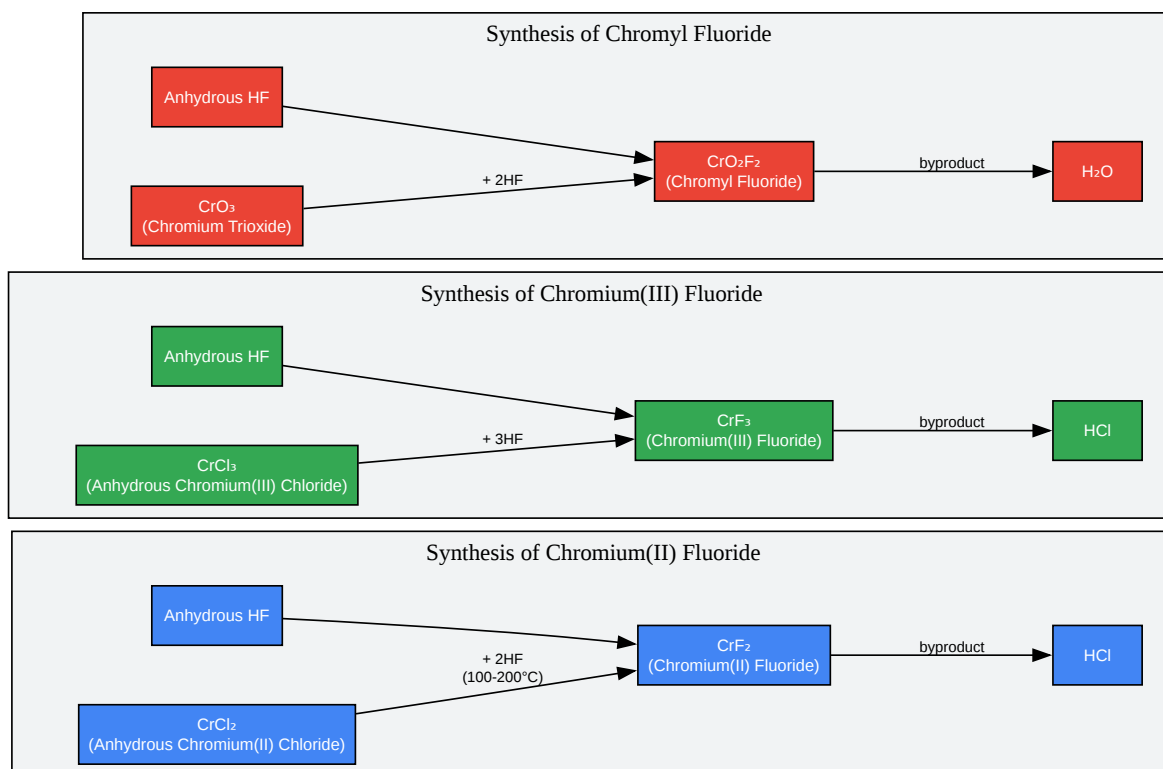
- In a dry, air-free reaction vessel, place the chromium trioxide.

- Cool the vessel to -196°C using liquid nitrogen.
- Condense a significant excess of anhydrous hydrogen fluoride into the reaction vessel. A molar ratio of at least 10:1 ($\text{HF}:\text{CrO}_3$) is recommended.[\[12\]](#)
- Slowly warm the reaction mixture to room temperature with occasional shaking. The reaction will proceed to form chromyl fluoride and water.
- After the reaction is complete, cool the mixture to approximately -78°C . At this temperature, the excess HF will be in a liquid state, while the CrO_2F_2 will crystallize. The water produced will remain dissolved in the liquid HF.[\[12\]](#)
- The crystalline chromyl fluoride can be separated from the liquid HF solution by decantation at low temperature.
- Further purification can be achieved by vacuum distillation to remove any remaining volatile impurities.

Visualizing Synthesis Pathways and Applications

The following diagrams, generated using the DOT language, illustrate the synthesis workflows for key chromium fluoride compounds and conceptual pathways for their applications.

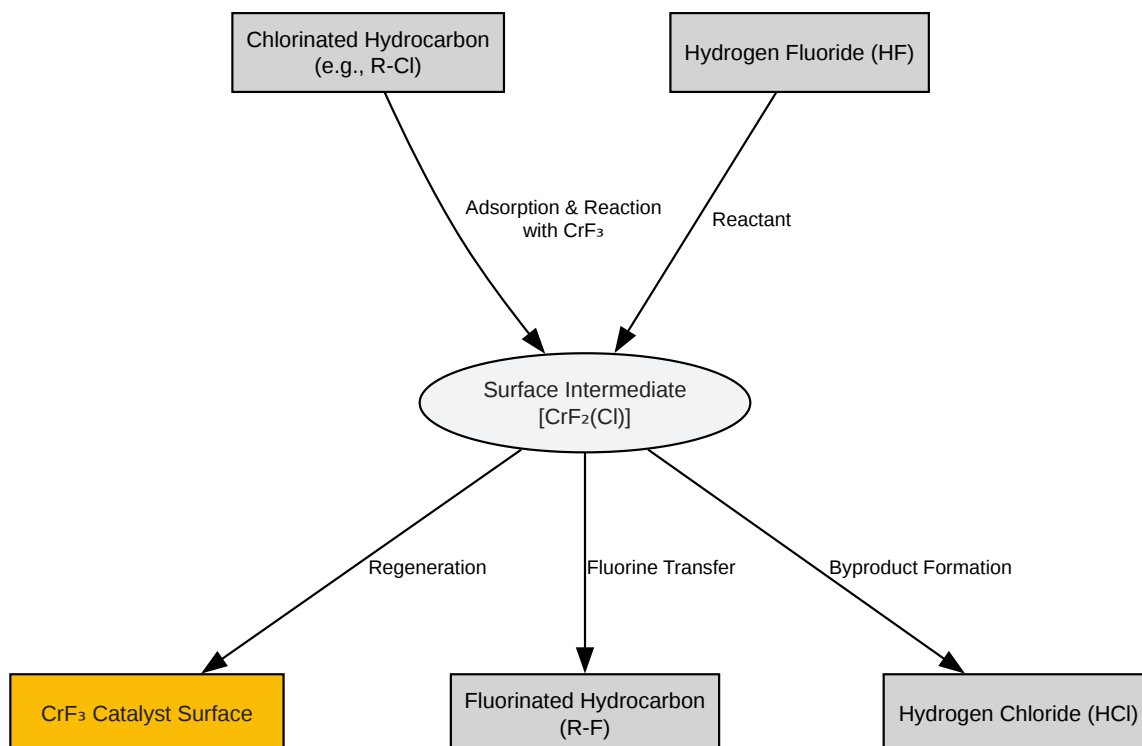
Synthesis of Chromium Fluorides



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Caption: Synthesis pathways for key chromium fluoride compounds.

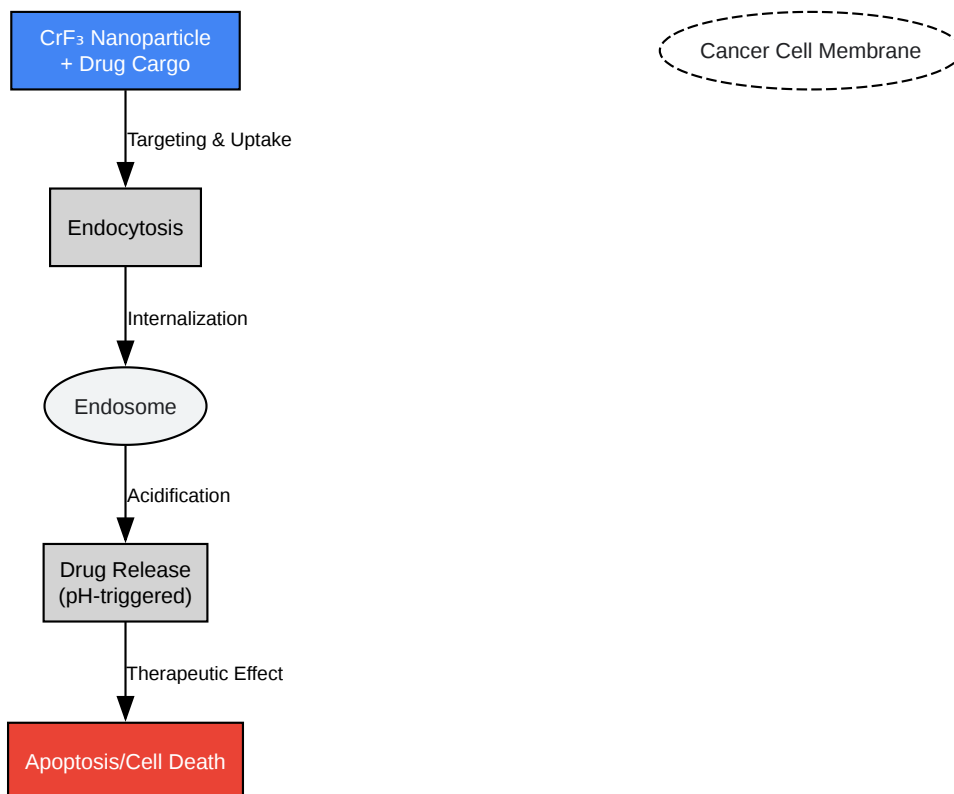
Catalytic Role of Chromium(III) Fluoride in Hydrofluorination



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Caption: Conceptual catalytic cycle for CrF_3 in hydrofluorination.

Conceptual Mechanism of Chromium Fluoride Nanoparticles in Drug Delivery



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Caption: Conceptual pathway for nanoparticle-mediated drug delivery.

Applications in Research and Development

Chromium fluoride compounds have found applications in various fields, from catalysis to potential therapeutic agents.

Catalysis

Chromium(III) fluoride is a well-established catalyst, particularly in the fluorination of chlorocarbons using hydrogen fluoride.[8] The catalytic activity is attributed to the ability of the chromium center to facilitate the exchange of chlorine atoms for fluorine atoms. The catalyst's surface plays a crucial role in this process, where the chlorinated hydrocarbon and HF interact with the chromium fluoride surface.[13]

Drug Development and Therapeutics

The application of chromium compounds in medicine is an emerging area of research. While specific chromium fluoride drugs are not yet in clinical use, the unique properties of fluoride and chromium suggest potential therapeutic applications.

- **Drug Delivery:** The development of nanoparticles for targeted drug delivery is a significant area of research. Chromium fluoride nanoparticles are being explored as potential carriers for chemotherapeutic agents.^[14] The proposed mechanism involves the encapsulation of a drug within the nanoparticle, which then targets cancer cells. Once inside the cell, changes in the local environment, such as a lower pH, could trigger the release of the drug, leading to cell death.^{[15][16]}
- **Cancer Therapy:** Studies have shown that chromium(III) compounds may have potential in cancer therapy. Some chromium complexes have been shown to induce apoptosis in cancer cells. While the exact signaling pathways are still under investigation, some studies on chromium compounds suggest involvement of pathways like PI3K/AKT and EGF/ALDH1A1.^{[17][18][19]} The introduction of fluorine into such compounds could potentially enhance their therapeutic efficacy by improving properties such as cell permeability and metabolic stability.

Conclusion

The historical development of chromium fluoride compounds showcases a progression from fundamental discovery to sophisticated applications. From the initial challenges of handling highly reactive fluorine to the controlled synthesis of various chromium fluorides, the field has evolved significantly. Today, these compounds are not only important in industrial catalysis but also hold promise for the future of medicine, particularly in the targeted delivery of therapeutics. Further research into the precise biological mechanisms of action and the development of novel chromium fluoride-based materials will undoubtedly open new avenues for scientific and therapeutic advancement.

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References

- 1. WebElements Periodic Table » Chromium » historical information [winter.group.shef.ac.uk]
- 2. Henri Moissan - Wikipedia [en.wikipedia.org]
- 3. nobelprize.org [nobelprize.org]
- 4. Ferdinand Frédéric Henri Moissan: The first French Nobel Prize winner in chemistry or nec pluribus impar [comptes-rendus.academie-sciences.fr]
- 5. rinconeducativo.org [rinconeducativo.org]
- 6. zf.uni-lj.si [zf.uni-lj.si]
- 7. Chromium(II) fluoride - Wikipedia [en.wikipedia.org]
- 8. Chromium(III) fluoride - Wikipedia [en.wikipedia.org]
- 9. Chromium - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 12. US2684284A - Preparation and purification of chromyl fluoride - Google Patents [patents.google.com]
- 13. researchgate.net [researchgate.net]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Fluoride loaded polymeric nanoparticles for dental delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- 17. Chlorine, chromium, proteins of oxidative stress and DNA repair pathways are related to prognosis in oral cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Novel chromium (III)-based compound for inhibition of oxaliplatin-resistant colorectal cancer progression - PMC [pmc.ncbi.nlm.nih.gov]
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